

Personal protective equipment for handling (2R)-2-phenylbutan-2-ol

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Compound of Interest

Compound Name: (2R)-2-phenylbutan-2-ol

Cat. No.: B15391634

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Essential Safety and Handling Guide for (2R)-2-phenylbutan-2-ol

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling of **(2R)-2-phenylbutan-2-ol**, including personal protective equipment (PPE) recommendations, operational procedures, and disposal plans. Adherence to these guidelines is essential for ensuring laboratory safety and minimizing risk.

Hazard Summary

(2R)-2-phenylbutan-2-ol is a combustible liquid that is harmful if swallowed and can cause skin and eye irritation.^[1] Appropriate precautions must be taken to avoid contact and ensure a safe working environment.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for 2-phenyl-2-butanol.

Property	Value
Molecular Formula	C ₁₀ H ₁₄ O
Molecular Weight	150.22 g/mol [1][2]
Boiling Point	107-108 °C at 20 mmHg
Density	0.977 g/mL at 25 °C
Flash Point	91 °C (195.8 °F) - closed cup[3]
GHS Hazard Class	Acute Toxicity, Oral (Category 4)[1]

Personal Protective Equipment (PPE)

The selection and proper use of PPE are critical to minimize exposure to **(2R)-2-phenylbutan-2-ol**. The following PPE is recommended:

- Eye and Face Protection: Chemical splash goggles or a face shield should be worn to protect against splashes.[4][5]
- Skin Protection:
 - Gloves: Chemical-resistant gloves are required. While PVC gloves have been mentioned as suitable, it is advisable to consult chemical resistance charts for specific breakthrough times.[4] Nitrile or butyl rubber gloves are also commonly recommended for handling alcohols.[6][7] Always inspect gloves for any signs of degradation before use.
 - Lab Coat: A chemical-resistant lab coat or apron should be worn to protect street clothing and skin from potential splashes.[6][8]
- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors.[5][6] If ventilation is inadequate, a NIOSH-approved respirator may be necessary.

Operational Plan: Step-by-Step Handling Procedures

- Preparation:
 - Before handling, ensure that all necessary PPE is readily available and in good condition.
 - Locate the nearest safety shower and eyewash station.
 - Prepare a designated work area within a certified chemical fume hood.
- Handling:
 - Wear the appropriate PPE (goggles, gloves, lab coat) at all times.
 - Dispense the chemical carefully to avoid splashing.
 - Keep the container tightly closed when not in use.
 - Avoid contact with skin, eyes, and clothing.
- Spill Response:
 - Minor Spills: In a well-ventilated area and while wearing appropriate PPE, absorb the spill with an inert material (e.g., sand, vermiculite). Collect the absorbed material into a suitable, labeled container for disposal.
 - Major Spills: Evacuate the area immediately and alert others. If safe to do so, remove ignition sources. Contact your institution's environmental health and safety department for assistance.
- Emergency Procedures:
 - Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[\[2\]](#)[\[6\]](#)
 - Skin Contact: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists.[\[2\]](#)[\[9\]](#)
 - Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.[\[9\]](#)

- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.^[9]

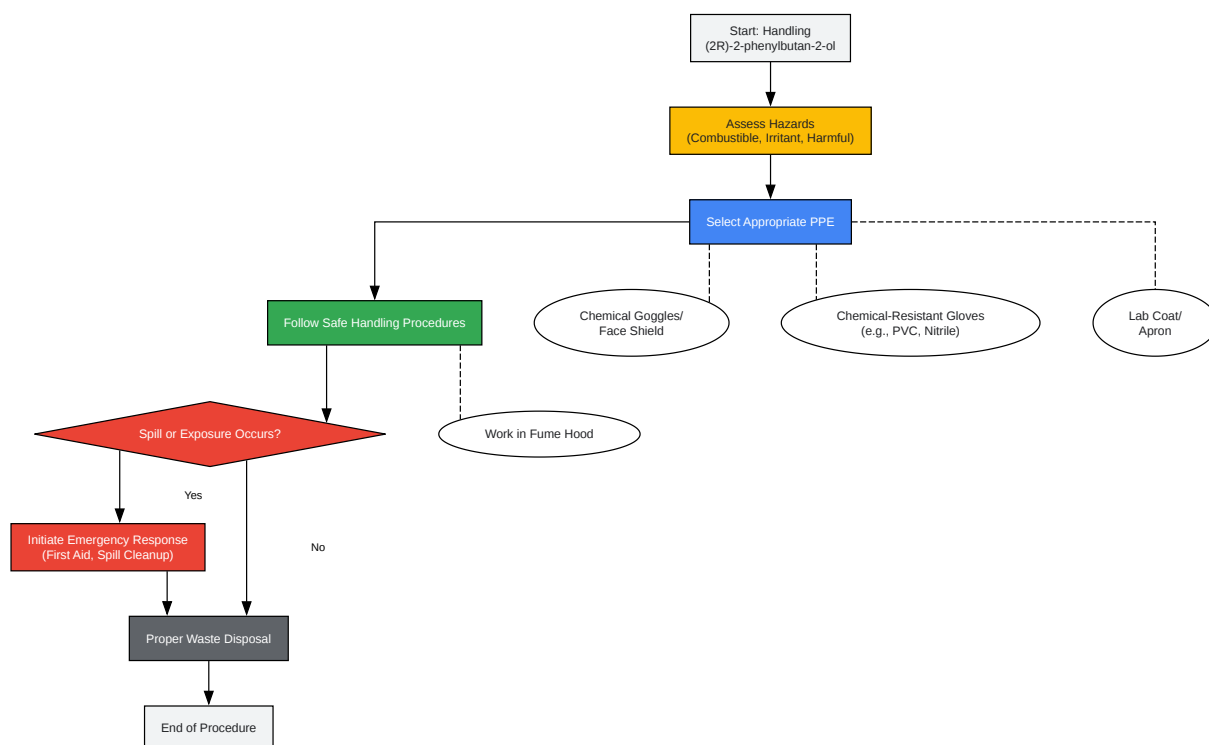
Disposal Plan

All waste containing **(2R)-2-phenylbutan-2-ol** must be handled as hazardous waste.

- Waste Collection: Collect all waste, including contaminated absorbents and disposable PPE, in a clearly labeled, sealed, and compatible container.^[6]
- Disposal Regulations: All waste disposal must be conducted in strict accordance with local, state, and federal regulations.^{[4][10]} Contact your institution's hazardous waste management group for specific disposal procedures. Do not dispose of this chemical down the drain.^[4]

Experimental Workflow and Safety Logic

The following diagram illustrates the logical workflow for the safe handling of **(2R)-2-phenylbutan-2-ol**, from preparation to disposal.



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Caption: Workflow for safe handling of **(2R)-2-phenylbutan-2-ol**.

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